

LC-MS/MS method development for 4-(Cyclohexylmethoxy)piperidine hydrochloride

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Compound of Interest

Compound Name: 4-(Cyclohexylmethoxy)piperidine
hydrochloride

CAS No.: 1185298-81-0

Cat. No.: B1421133

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Application Note: High-Sensitivity Quantitation of 4-(Cyclohexylmethoxy)piperidine by LC-MS/MS

Introduction & Analytical Challenges

4-(Cyclohexylmethoxy)piperidine (C₁₂H₂₃NO) is a secondary amine building block often utilized in the synthesis of pharmaceutical agents targeting neurological pathways. As a hydrochloride salt, it dissociates in solution, presenting the free base cation (

) for mass spectrometric detection.

Core Analytical Challenges:

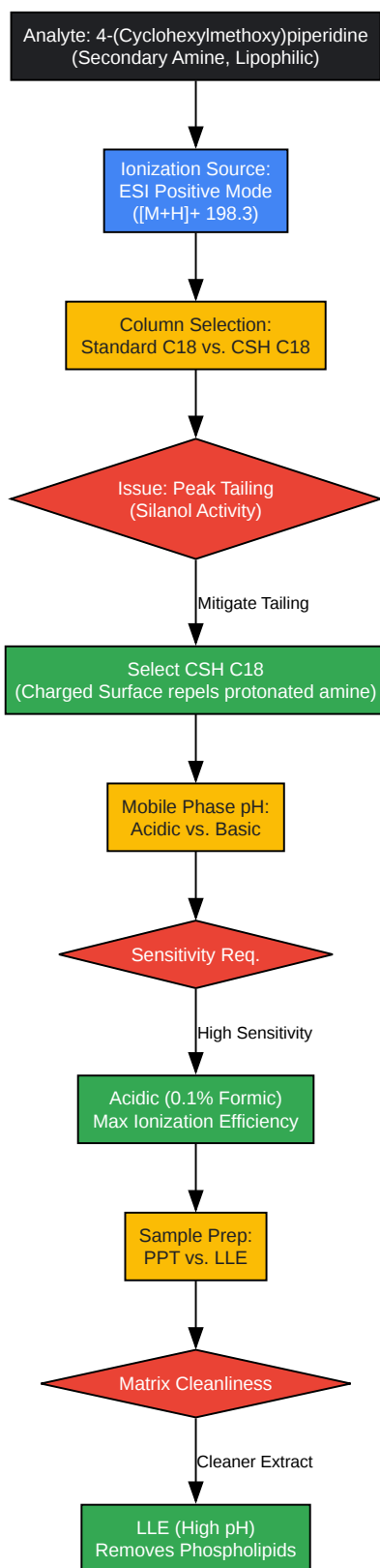
- **Silanol Interactions:** The secondary amine moiety is prone to interacting with free silanol groups on silica-based columns, leading to severe peak tailing and poor reproducibility.
- **Lack of Chromophore:** The molecule lacks a strong UV chromophore, making UV/PDA detection insufficient for trace analysis; LC-MS/MS is mandatory.

- Carryover: Lipophilic amines often adsorb to injector ports and tubing. A rigorous needle wash strategy is required.

This guide outlines a robust protocol using Charged Surface Hybrid (CSH) column technology and Liquid-Liquid Extraction (LLE) to overcome these hurdles.

Method Development Logic (Decision Matrix)

The following decision tree illustrates the critical choices made during the development of this method to ensure robustness and regulatory compliance.



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Figure 1: Method Development Decision Matrix. Key mechanistic choices focus on mitigating amine tailing and maximizing ionization efficiency.

Protocol 1: Mass Spectrometry Optimization

Objective: Determine the optimal Multiple Reaction Monitoring (MRM) transitions.

Instrumentation: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters TQ-XS).

Mechanism: The protonated molecule (

198.3) typically undergoes fragmentation at the ether linkage or within the piperidine ring. The most stable fragment for 4-substituted piperidines is often the piperidine ring itself (

84) or the loss of the cyclohexyl group.

Step-by-Step Tuning:

- Stock Preparation: Dissolve 1 mg of analyte in 1 mL of 50:50 Methanol:Water (1 mg/mL).
- Infusion: Dilute to 100 ng/mL in mobile phase. Infuse at 10 μ L/min.
- Q1 Scan: Confirm parent ion
- .
- Product Ion Scan: Apply Collision Energy (CE) ramp (10–50 V).

Recommended Transitions:

Ion Type	Precursor ()	Product ()	CE (V)	Dwell (ms)	Rationale
Quantifier	198.3	84.1	25	50	Cleavage of piperidine ring (High abundance)
Qualifier 1	198.3	55.1	40	50	Ring fragmentation (C4H7+)
Qualifier 2	198.3	116.1	15	50	Loss of cyclohexene (Neutral loss)

Note: Collision energies are instrument-dependent and must be optimized.

Protocol 2: Chromatographic Conditions[1]

Objective: Achieve retention (

) and symmetry (

) while minimizing run time.

The "CSH" Advantage: We utilize a Charged Surface Hybrid (CSH) C18 column. This stationary phase possesses a low-level positive surface charge that electrostatically repels the protonated amine analyte, preventing it from interacting with deep silanols. This results in sharp peaks even under acidic conditions.

LC Parameters:

- Column: Waters ACQUITY UPLC CSH C18, 1.7 μ m, 2.1 x 50 mm.
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Flow Rate: 0.4 mL/min.
- Column Temp: 45°C (Higher temp improves mass transfer for amines).
- Injection Vol: 2–5 µL.

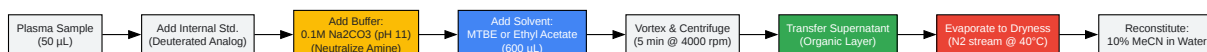
Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	5	Initial Hold
0.50	5	Load to Column
3.00	95	Elution of Analyte
3.50	95	Column Wash
3.60	5	Return to Initial
5.00	5	Re-equilibration

Protocol 3: Sample Preparation (Liquid-Liquid Extraction)

Context: For bioanalysis (Plasma/Serum), Protein Precipitation (PPT) is often insufficient due to phospholipid suppression. LLE is preferred for lipophilic bases.

Workflow Logic: Since the analyte is a base, raising the pH of the sample above its pKa (estimated pKa ~10) neutralizes the molecule, making it uncharged and highly soluble in organic solvents, while matrix salts and proteins remain in the aqueous phase.



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Figure 2: Liquid-Liquid Extraction Workflow. High pH buffer is critical to drive the analyte into the organic layer.

Reagents:

- Extraction Buffer: 0.1 M Sodium Carbonate (), pH ~11.
- Organic Solvent: Methyl tert-butyl ether (MTBE) or Ethyl Acetate.
- Reconstitution Solution: 90:10 Water:Acetonitrile + 0.1% Formic Acid.

Validation Criteria (FDA/EMA Alignment)

To ensure scientific integrity, the method must be validated against the FDA Bioanalytical Method Validation Guidance (2018).[\[1\]](#)

Key Acceptance Criteria:

Parameter	Requirement	Experimental Check
Linearity		8 non-zero standards.
Accuracy	(at LLOQ)	5 replicates at LLOQ, Low, Mid, High QC.
Precision	CV (CV at LLOQ)	Intra- and Inter-day assessment.
Matrix Effect	Matrix Factor (MF) consistent	Compare post-extraction spike vs. neat solution.
Recovery	Consistent across range	Compare pre-extraction vs. post-extraction spike.
Carryover	of LLOQ signal	Inject blank after ULOQ.

Critical Control Point:

- Internal Standard (IS): Use a stable isotope labeled analog (e.g., 4-(Cyclohexylmethoxy)piperidine-d4) if available. If not, use a structural analog like Donepezil (shares piperidine moiety) but verify retention time separation.

References

- U.S. Food and Drug Administration (FDA). (2018).^{[1][2][3]} Bioanalytical Method Validation Guidance for Industry. Retrieved from [\[Link\]](#)
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Sources

- 1. Federal Register :: Bioanalytical Method Validation; Guidance for Industry; Availability [\[federalregister.gov\]](https://www.federalregister.gov)
- 2. [fda.gov](https://www.fda.gov) [\[fda.gov\]](#)
- 3. [fda.gov](https://www.fda.gov) [\[fda.gov\]](#)
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